

Application Notes and Protocols: Chrysophenine in Textile Dyeing Research

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Chrysophenine

Cat. No.: B12363419

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **Chrysophenine** (C.I. Direct Yellow 12) in textile dyeing research. This document includes detailed experimental protocols, quantitative data on dyeing performance, and visualizations to illustrate key processes and interactions. **Chrysophenine** is a direct dye widely used for cellulosic fibers due to its ease of application and bright, yellow hue.^[1]

Overview of Chrysophenine

Chrysophenine is a synthetic anionic dyestuff belonging to the stilbene class of direct dyes.^[2] It is primarily used for dyeing cotton, viscose, silk, and paper.^{[1][3][4][5]} Its molecular structure allows for direct affinity to cellulose fibers through non-covalent interactions, eliminating the need for a mordant.^[1]

Key Properties:

- Appearance: Yellow to orange powder.^{[1][2]}

- Solubility: Soluble in water, forming a yellow to golden-yellow solution.[1][2][3] It is slightly soluble in ethanol.[2]
- Chemical Name: Disodium 4,4'-bis[(4-anilino-6-ethoxy-1,3,5-triazin-2-yl)amino]stilbene-2,2'-disulphonate
- C.I. Name: Direct Yellow 12[5]
- CAS Number: 2870-32-8[4][5]

Quantitative Data Presentation

The following tables summarize the key performance indicators of **Chrysophenine G** on cotton fabric. The data is compiled from various sources and represents typical performance under standard dyeing conditions.

Table 1: Colorfastness Properties of **Chrysophenine G** on Cotton

Fastness Property	Rating (ISO Standards)
Light Fastness	2
Washing Fastness (Color Change)	2-3
Rubbing Fastness (Dry)	4
Rubbing Fastness (Wet)	3

Note: Fastness is rated on a scale of 1 to 5 for washing and rubbing (5 being the best) and 1 to 8 for light fastness (8 being the best).[6][7]

Table 2: Typical Dyeing Parameters for **Chrysophenine G** on Cotton

Parameter	Recommended Value/Range
Dye Concentration (% owf*)	1-5%
Salt Concentration (g/L)	10-20 g/L (Sodium Chloride or Sodium Sulfate)
pH	6-8[1][3]
Temperature	90-95°C[8]
Liquor Ratio	1:20 - 1:30
Dyeing Time	45-60 minutes at dyeing temperature

*% owf: on the weight of the fabric

Experimental Protocols

This section provides detailed protocols for the dyeing of cotton fabric with **Chrysophenine G** using a laboratory-scale exhaust dyeing method.

Materials and Equipment

- Scoured and bleached 100% cotton fabric
- **Chrysophenine G** (C.I. Direct Yellow 12)
- Sodium chloride (NaCl) or Sodium sulfate (Na₂SO₄)
- Soda ash (Na₂CO₃) (for pH adjustment if necessary)
- Wetting agent
- Laboratory dyeing machine (e.g., beaker dyer)
- Beakers, graduated cylinders, and pipettes
- Stirring rods
- pH meter

- Spectrophotometer for color measurement (optional)
- Grey scales for assessing color change and staining

Stock Solution Preparation

- Accurately weigh 1.0 g of **Chrysophenine G** powder.
- Make a smooth paste with a small amount of cold water.
- Add approximately 50 mL of boiling water to the paste while stirring continuously to dissolve the dye completely.
- Transfer the solution to a 100 mL volumetric flask and make up to the mark with distilled water. This creates a 1% (w/v) stock solution.

Dyeing Procedure

- Fabric Preparation: Weigh the dry, scoured, and bleached cotton fabric sample. For this protocol, we will assume a 5 g sample.
- Dye Bath Preparation:
 - Calculate the required volume of water for a 1:20 liquor ratio (5 g fabric x 20 = 100 mL total volume).
 - In a beaker, add the required amount of water.
 - Add a wetting agent (e.g., 1 g/L).
 - Add the calculated amount of **Chrysophenine G** stock solution to achieve the desired shade percentage (e.g., for a 2% shade on a 5 g fabric, you would need 0.1 g of dye, which is 10 mL of the 1% stock solution).
 - Add sodium chloride or sodium sulfate (e.g., 20 g/L, which would be 2 g for a 100 mL dye bath).
 - Stir the dye bath until all components are fully dissolved.

- Check and adjust the pH to the desired range (6-8) using a dilute solution of soda ash or a suitable acid if necessary.
- Dyeing Process:
 - Immerse the cotton fabric sample in the dye bath at room temperature.
 - Place the beaker in the laboratory dyeing machine.
 - Raise the temperature of the dye bath to 90-95°C over 20-30 minutes.
 - Maintain the temperature at 90-95°C for 45-60 minutes, ensuring continuous agitation of the fabric.[8]
- After-treatment:
 - After the dyeing time is complete, cool the dye bath to 60-70°C.[8]
 - Remove the fabric from the dye bath and rinse it thoroughly with cold water until the water runs clear.
 - Perform a soaping treatment to remove any unfixed dye from the fabric surface. This can be done by washing the fabric in a 2 g/L soap solution at 60°C for 15 minutes.
 - Rinse the fabric again with hot and then cold water.
 - Squeeze the excess water from the fabric and air-dry it.

Evaluation of Dyeing Performance

- Colorfastness to Washing: Follow ISO 105-C06 standard test method.
- Colorfastness to Light: Follow ISO 105-B02 standard test method.
- Colorfastness to Rubbing (Crocking): Follow ISO 105-X12 standard test method.
- Dye Uptake (%): The percentage of dye uptake can be determined by measuring the absorbance of the dye bath solution before and after dyeing using a spectrophotometer at

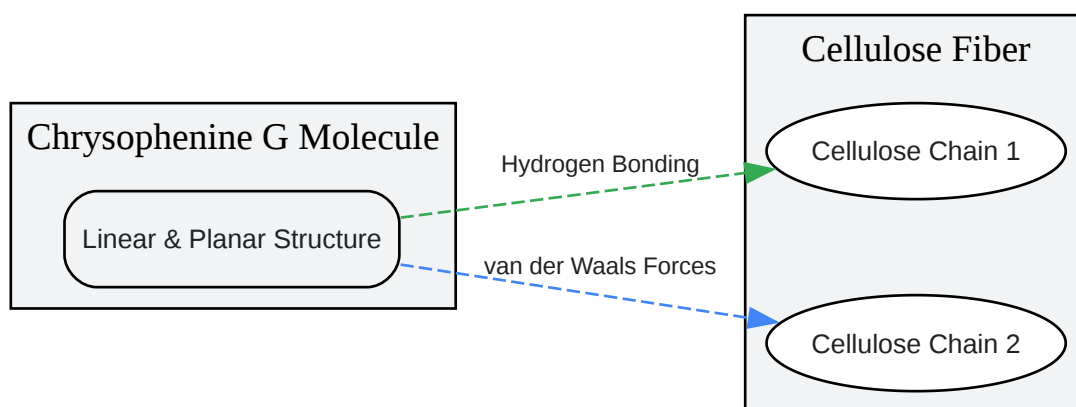
the wavelength of maximum absorbance for **Chrysophenine G**. The following formula can be used:

- % Dye Uptake = $[(\text{Absorbance_initial} - \text{Absorbance_final}) / \text{Absorbance_initial}] \times 100$

Visualizations

Chemical Interaction

The affinity of **Chrysophenine G** for cellulose fibers is primarily due to a combination of hydrogen bonding and van der Waals forces between the dye molecule and the cellulose polymer. The linear and planar structure of the **Chrysophenine** molecule facilitates its alignment with the cellulose chains.

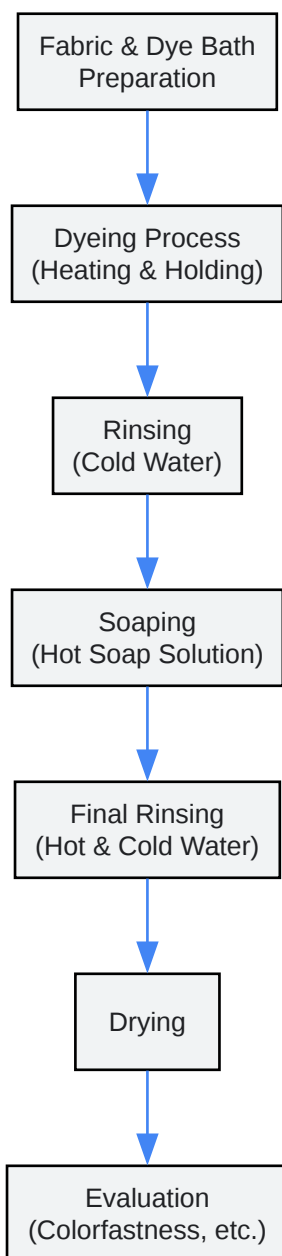


[Click to download full resolution via product page](#)

Caption: Interaction of **Chrysophenine G** with cellulose fibers.

Experimental Workflow

The following diagram illustrates the key steps in the exhaust dyeing of cotton with **Chrysophenine G**.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for **Chrysophenine G** dyeing.

Concluding Remarks

Chrysophenine remains a significant dye in textile research and industry for cellulosic fibers due to its straightforward application process. The provided protocols and data serve as a foundational guide for researchers. It is important to note that variations in fabric type, water quality, and auxiliary chemicals can influence the final dyeing results. Therefore, preliminary

trials are always recommended to optimize the process for specific applications. Further research could focus on improving the colorfastness properties of **Chrysophenine** through the use of fixing agents or by modifying the dyeing process.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Direct Chrysophenine Manufacturer, Supplier, Gujarat, India \[shivamchemicalsank.com\]](#)
- [2. worlddyevariety.com \[worlddyevariety.com\]](#)
- [3. Direct Chrysophenine G Exporter, Manufacturer, Supplier \[shivamchemicalsank.com\]](#)
- [4. Ritan Direct Yellow 12 Chrysophenine G Dyes for Paper Textile - Direct Dyes and Direct Yellow 12 Dyes \[ritanchem.en.made-in-china.com\]](#)
- [5. Direct Yellow 12 Chrysophenine G 100% Cotton Textile Paper Direct Dyes - Direct Dyestuff, Direct Yellow 12 | Made-in-China.com \[m.made-in-china.com\]](#)
- [6. chiuvention.com \[chiuvention.com\]](#)
- [7. chiuvention.com \[chiuvention.com\]](#)
- [8. textilelearner.net \[textilelearner.net\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols: Chrysophenine in Textile Dyeing Research]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12363419/docs#application-notes-and-protocols-chrysophenine-in-textile-dyeing-research\]](https://www.benchchem.com/product/b12363419/docs#application-notes-and-protocols-chrysophenine-in-textile-dyeing-research)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)